A Comprehensive Technical Review of the NIR-II Dye FD-1080

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Compound of Interest

Compound Name: *FD-1080*

Cat. No.: *B12296719*

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FD-1080 is a heptamethine cyanine dye recognized for its fluorescence properties within the second near-infrared (NIR-II) window, making it a valuable tool for deep-tissue in vivo imaging and other biomedical applications.[1][2] This technical guide provides an in-depth review of **FD-1080**, summarizing its properties, experimental protocols, and applications for researchers, scientists, and drug development professionals.

Core Principles of NIR-II Fluorescence Imaging

Fluorescence imaging in the NIR-II spectrum (1000–1700 nm) offers significant advantages over traditional visible and NIR-I (700-950 nm) imaging.[3][4][5] Light in the NIR-II window experiences lower scattering by tissues, reduced autofluorescence, and less absorption by biological components like water and hemoglobin.[6][7] These characteristics result in deeper tissue penetration, higher spatial resolution, and an improved signal-to-noise ratio, enabling clearer visualization of biological structures in vivo.[4][5]

Physicochemical and Spectroscopic Properties of FD-1080

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FD-1080 is a small-molecule organic fluorophore specifically designed for NIR-II applications.[8][9] Its structure incorporates sulphonic and cyclohexene groups, which enhance its water solubility and stability.[8][10] A key feature of **FD-1080** is that both its excitation and emission spectra lie within the NIR-II region.[1][11]

Table 1: Physicochemical Properties of **FD-1080**

Property	Value	Reference
Molecular Formula	**$C_{40}H_{38}ClN_2NaO_6S_2$**	**[1][11]**
Molecular Weight	765.31 g/mol	[1][11]
CAS Number	1151666-58-8	[1][11]
Appearance	Brown to black solid	[11]
Purity	>90% (typically ~96%)	[1][11]
Storage	4°C, sealed from moisture and light	[11]

| Solubility | Soluble in DMSO; enhanced water solubility |[8][12] |

Table 2: Spectroscopic Properties of **FD-1080**

Property	Value	Conditions	Reference
Excitation Wavelength (λex)	**~1046 nm, optimized at 1064 nm**	**In various media**	**[11][13][14]**
Emission Wavelength (λem)	~1080 nm	In various media	[11][13][14]
Quantum Yield (QY)	0.31%	In ethanol	[8][14]
	5.94%	Combined with Fetal Bovine Serum (FBS)	[8][11][14]

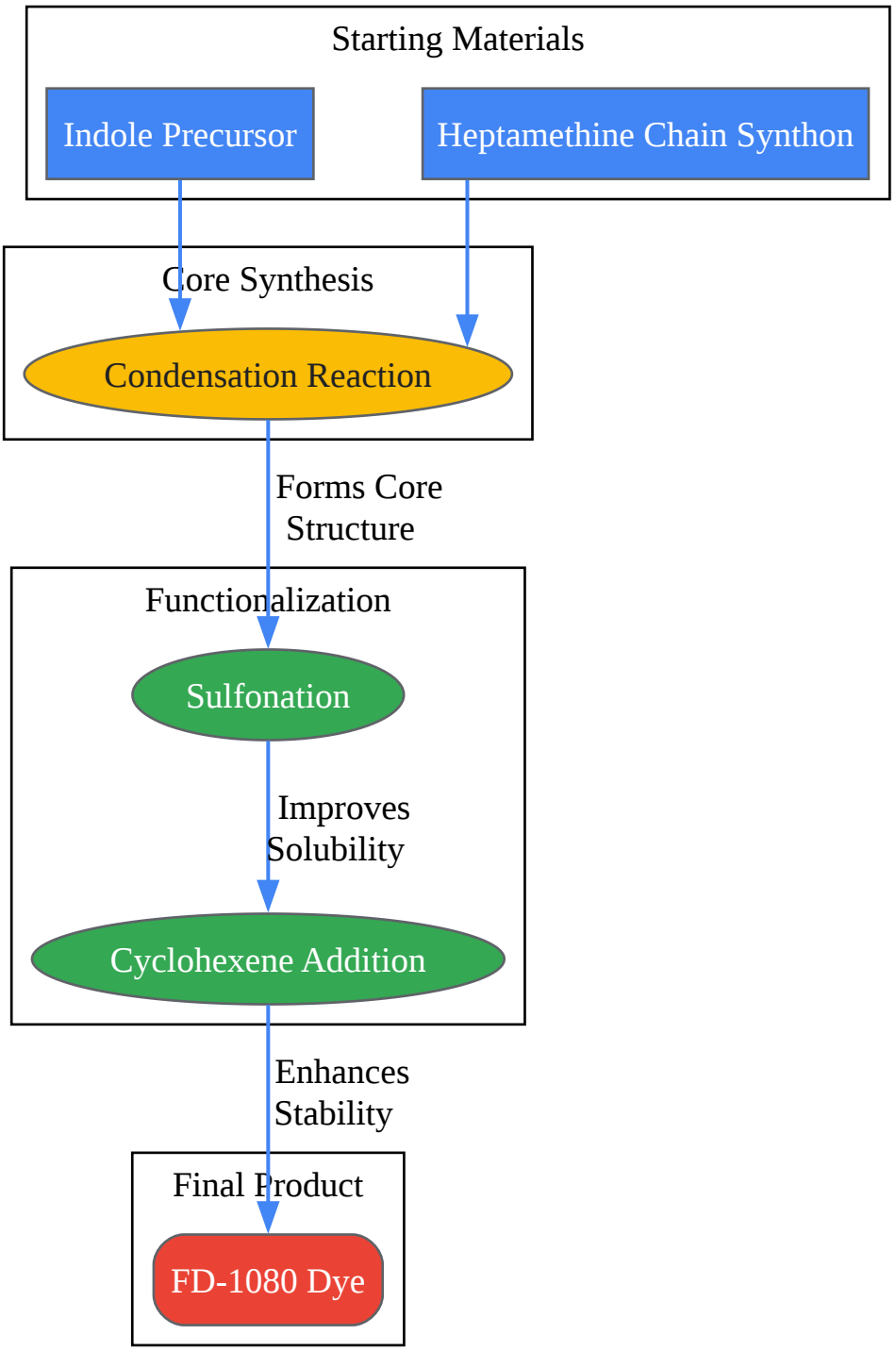
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| Photostability | Superior to Indocyanine Green (ICG) | Under continuous laser irradiation |[11][14] |

Synthesis and Structural Design

The synthesis of **FD-1080** involves designing a heptamethine cyanine structure to shift its absorption and emission wavelengths into the NIR-II region.[8][10] The introduction of sulphonic groups is a critical step to improve its hydrophilicity, a common challenge with large π-conjugated systems.[9][10]

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General synthesis strategy for **FD-1080**.

Key Experimental Protocols

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Detailed methodologies are crucial for reproducing experimental results. The following sections outline protocols for common applications of **FD-1080**.

This protocol describes the preparation and administration of **FD-1080** for deep-tissue imaging in a mouse model.[12]

Methodology:

- Stock Solution Preparation: Dissolve **FD-1080** in DMSO to create a 10 mM stock solution. It is recommended to aliquot and store this solution at -20°C or -80°C, protected from light.[12]
- Working Solution Preparation: Dilute the stock solution with phosphate-buffered saline (PBS) to a final concentration of 2-10 µM. For intravenous injection, a working solution of 80 µM can be prepared.[12] The solution should be filtered through a 0.2 µm filter before use.[12]
- Complex Formation (Optional but Recommended): To enhance quantum yield, **FD-1080** can be complexed with Fetal Bovine Serum (FBS).[14] This is typically achieved by mixing the **FD-1080** working solution with FBS prior to injection.
- Animal Administration: Intravenously inject 200 µL of the prepared **FD-1080** working solution (e.g., 80 µM) into the mouse.[12]
- Imaging: Conduct in vivo imaging 10-20 minutes post-injection using an imaging system equipped with a 1064 nm excitation laser and an appropriate long-pass filter (e.g., 1100 nm) to collect the NIR-II emission signal.[10][12]

Workflow for in vivo imaging with **FD-1080**.

FD-1080 can be encapsulated into liposomes for applications in drug delivery and NIR-triggered release.[11]

Methodology:

- Component Mixing: Dissolve **FD-1080** (0.1 mg), phosphatidylcholine (20 mg), and cholesterol (5 mg) in a chloroform/methanol (5:1 v/v) solution.[11] Allow the mixture to stand overnight at room temperature.

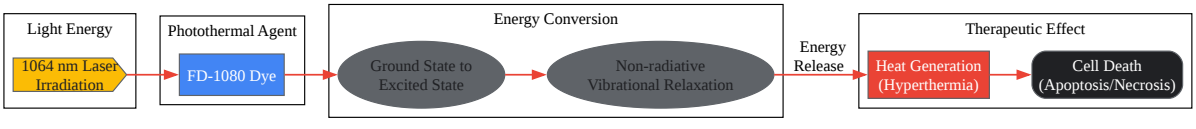
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- Film Formation: Use a rotary evaporator to dry the organic solvent at 37°C, forming a thin, uniform liposome film on the flask wall.[11]
- Solvent Removal: Further dry the film with a stream of nitrogen for at least 5 minutes to remove any residual organic solvent.[11]
- Hydration: Hydrate the lipid film with a suitable aqueous buffer (e.g., PBS) to form a liposomal suspension. This step is typically followed by sonication or extrusion to create unilamellar vesicles of a desired size.

FD-1080's strong absorption in the NIR-II region allows it to act as a photothermal agent, converting light energy into heat to ablate cancer cells.[15][16]

Methodology:

- Agent Administration: Administer **FD-1080**, often encapsulated in a nanocarrier to improve tumor accumulation, to the tumor-bearing subject.
- Laser Irradiation: After allowing time for the agent to accumulate at the tumor site, irradiate the tumor region with a 1064 nm laser at a specific power density (e.g., 1.0 W/cm²).[16]
- Thermal Monitoring: Monitor the temperature elevation in the tumor region using an infrared thermal imaging system.[17] The goal is to raise the local temperature to a level sufficient to induce cell death (typically >42°C).[15]
- Therapeutic Assessment: Evaluate the therapeutic outcome by monitoring tumor size and performing histological analysis post-treatment.



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Mechanism of **FD-1080** in photothermal therapy.

Biomedical Applications of FD-1080

The unique optical properties of **FD-1080** have led to its use in a variety of advanced biomedical applications.

- High-Resolution Vascular Imaging: The 1064 nm excitation of **FD-1080** provides superior tissue penetration and imaging resolution compared to NIR-I excitation (650-980 nm).[8][11] This has enabled non-invasive, high-resolution imaging of deep-tissue vasculature, including vessels in the hindlimb, abdomen, and brain, through intact skin and skull.[11][12][14]

- Dynamic Physiological Monitoring: **FD-1080** has been used to quantify the respiratory rate in mice by dynamically imaging the craniocaudal motion of the liver, demonstrating its utility for real-time physiological monitoring.[8][11]

- Cancer Phototheranostics: As a photothermal agent, **FD-1080** can be used for imaging-guided cancer therapy.[18] Upon laser irradiation, it generates localized heat to ablate tumors.[19][20][21] This process can also induce immunogenic cell death (ICD), which stimulates an anti-tumor immune response.[16]

- Drug Delivery Systems: **FD-1080** can be incorporated into nanocarriers like liposomes and human serum albumin (HSA) particles.[11][22] These systems can be designed for targeted drug delivery and controlled release triggered by NIR light.

- Biosensing: J-aggregates of **FD-1080**, which exhibit a significant red-shift in absorption and emission to ~1370 nm, have been used to develop ratiometric fluorescent sensors that can detect reactive oxygen species (ROS) in inflammatory environments.[23][24]

In conclusion, **FD-1080** is a potent and versatile NIR-II fluorescent dye with significant potential in preclinical research and drug development. Its excellent photophysical properties, coupled with its utility in high-resolution imaging, photothermal therapy, and advanced drug delivery systems, establish it as a key enabling tool for deep-tissue biological investigation.

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